

A Technical Guide to Flagellin 22-Induced Reactive Oxygen Species Production

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Compound of Interest

Compound Name: *Flagelin 22 TFA*

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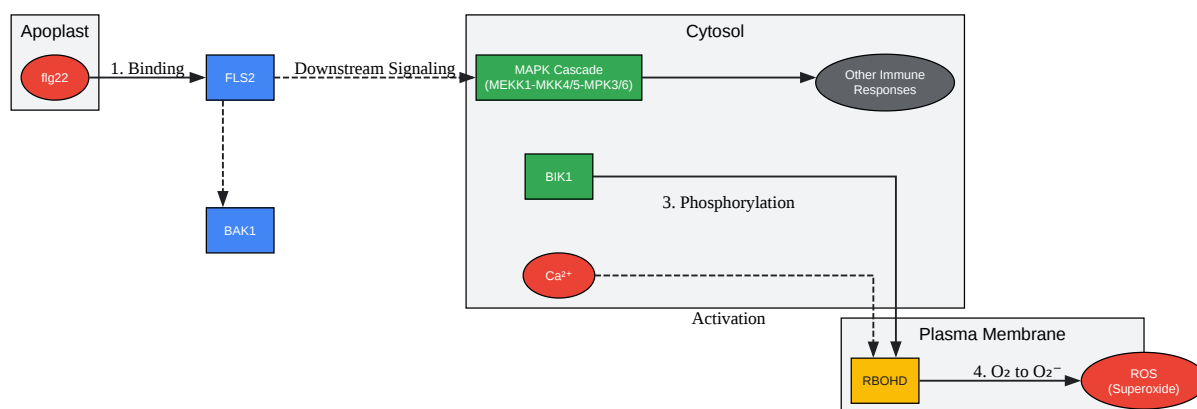
Introduction

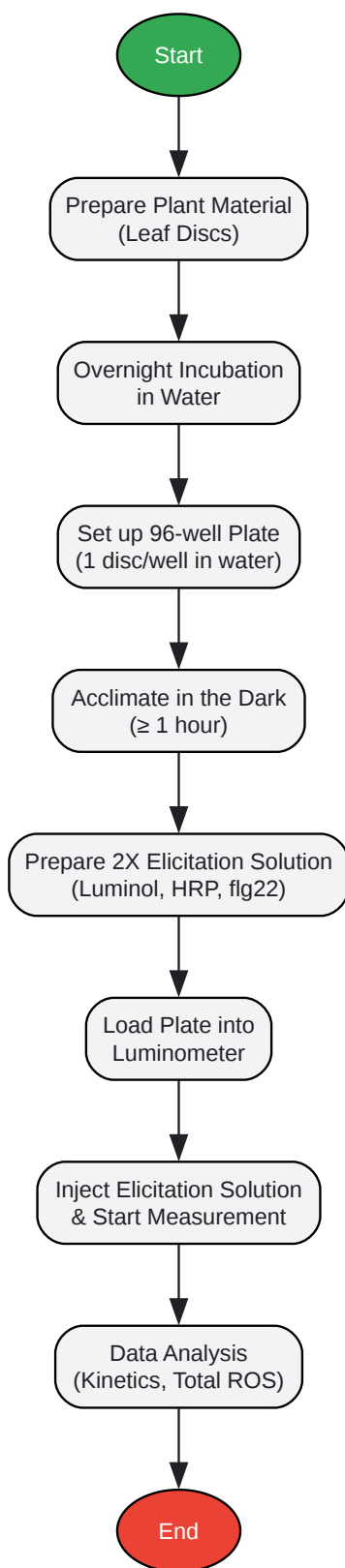
The production of reactive oxygen species (ROS) is a rapid and crucial event in plant innate immunity, triggered by the perception of pathogen-associated molecular patterns (PAMPs). One of the most well-characterized PAMPs is flagellin, a major protein component of bacterial flagella. A conserved 22-amino acid epitope of flagellin, known as flg22, is recognized by the plant pattern recognition receptor (PRR) FLAGELLIN-SENSING 2 (FLS2). This recognition initiates a signaling cascade that leads to a burst of ROS in the apoplast, the space outside the plasma membrane. This technical guide provides an in-depth overview of the core mechanisms of flg22-induced ROS production, detailed experimental protocols for its measurement, and quantitative data to facilitate reproducible research in this area.

The Core Signaling Pathway of Flg22-Induced ROS Production

The perception of flg22 by FLS2 initiates a series of molecular events culminating in the activation of the NADPH oxidase RESPIRATORY BURST OXIDASE HOMOLOG D (RBOHD), the primary enzyme responsible for the apoplastic ROS burst in response to flg22.^{[1][2]} The key components and steps in this signaling pathway are outlined below.

1. **Ligand Perception and Receptor Complex Formation:** The process begins with the binding of flg22 to the leucine-rich repeat (LRR) ectodomain of FLS2.^[3] This binding event induces a conformational change in FLS2, promoting its association with another LRR receptor-like kinase, BRI1-ASSOCIATED KINASE 1 (BAK1).^{[1][3]} The formation of the FLS2-BAK1 heterodimer is a critical early step in the signaling cascade.^{[1][3]}
2. **Activation of Receptor-Like Cytoplasmic Kinases (RLCKs):** Prior to flg22 perception, FLS2 is associated with the RLCK, BOTRYTIS-INDUCED KINASE 1 (BIK1).^[4] Upon formation of the FLS2-BAK1 complex, BIK1 is phosphorylated and released from the receptor complex.^[4] Activated BIK1 is a key transducer of the signal from the receptor complex to downstream components.
3. **Phosphorylation and Activation of RBOHD:** Activated BIK1 directly phosphorylates the N-terminal region of RBOHD.^[1] This phosphorylation is a crucial step for the activation of RBOHD's NADPH oxidase activity.
4. **The Role of Calcium:** Flg22 perception also triggers a rapid influx of calcium ions (Ca^{2+}) into the cytosol.^[5] This cytosolic calcium elevation is essential for the initiation and regulation of the apoplastic ROS burst.^[5] Calcium-dependent protein kinases (CDPKs) are thought to play a role in this process, potentially by also phosphorylating RBOHD.
5. **MAPK Cascade Activation:** Downstream of the FLS2-BAK1 receptor complex, a mitogen-activated protein kinase (MAPK) cascade is activated. This typically involves MEKK1, MKK4/MKK5, and MPK3/MPK6.^[6] While the MAPK cascade is a key component of flg22-induced immune responses, its direct role in regulating the ROS burst is still under investigation, with some studies suggesting it may function in parallel to the ROS-producing pathway.^[7]





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References

- 1. Sensitivity to Flg22 Is Modulated by Ligand-Induced Degradation and de Novo Synthesis of the Endogenous Flagellin-Receptor FLAGELLIN-SENSING2 - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. Peroxidase-dependent apoplastic oxidative burst in Arabidopsis required for pathogen resistance - PMC [pmc.ncbi.nlm.nih.gov]
- 5. mdpi.com [mdpi.com]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
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